

# Essential Safety and Operational Guide for Handling N4-Acetylsulfanilamide

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## Compound of Interest

Compound Name: **N4-AcetylSulfanilamide**

Cat. No.: **B1175526**

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Resource for the Safe and Effective Handling of **N4-Acetylsulfanilamide**.

This guide provides critical safety protocols, immediate first aid measures, and detailed operational procedures for the laboratory use of **N4-Acetylsulfanilamide** (CAS No: 121-61-9). [1] Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

## Hazard Identification and Classification

**N4-Acetylsulfanilamide** is classified as a hazardous substance.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][2]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H312: Harmful in contact with skin[1][2]
- H332: Harmful if inhaled[1][2]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]

- H335: May cause respiratory irritation[2]

## Personal Protective Equipment (PPE)

A thorough PPE strategy is the primary defense against exposure. The following table summarizes the recommended PPE for handling **N4-Acetylsulfanilamide**.

Body Part	Recommended Protection	Specifications & Best Practices
Eyes/Face	Safety Goggles with Side Shields or a Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended when there is a significant risk of splashes.[3][4]
Skin	Chemical-Resistant Gloves	Nitrile rubber gloves are a suitable choice.[4] Always inspect gloves for integrity before use and dispose of them properly after handling. [4]
Body	Lab Coat or Chemical-Resistant Apron	A fully buttoned lab coat should be worn at all times. For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.[4]
Respiratory	NIOSH-approved Respirator	For operations that may generate dust, use a respirator with a particulate filter.[3] If concentrations are over the exposure limit, an air-purifying respirator with organic vapor cartridges may be acceptable. If concentrations are unknown, use a supplied-air respirator.[5]

## Physicochemical Properties

Property	Value
Molecular Formula	C8H10N2O3S <sup>[2][6][7]</sup>
Molecular Weight	214.24 g/mol <sup>[2][6]</sup>
Appearance	White to light beige crystalline powder <sup>[8]</sup>
Melting Point	216-219.5 °C <sup>[7][8]</sup>
Solubility	Soluble in DMSO and dimethylformamide (approx. 30 mg/ml). <sup>[9]</sup> Sparingly soluble in aqueous buffers. <sup>[9]</sup>
Storage Temperature	-20°C <sup>[9]</sup>
Stability	≥ 4 years at -20°C <sup>[9]</sup>

## Experimental Protocols: Step-by-Step Guidance

### 1. Weighing and Transferring the Solid Compound:

- Preparation: Before handling, ensure all necessary PPE is donned correctly.<sup>[4]</sup> Clear the workspace of any unnecessary items.
- Engineering Controls: Conduct all weighing and transferring of the solid compound within a certified chemical fume hood to minimize dust dispersion.<sup>[3][4]</sup> Ensure an eyewash station and safety shower are readily accessible.<sup>[3]</sup>
- Procedure:
  - Use non-sparking tools for handling the solid.<sup>[3]</sup>
  - Carefully open the container.
  - Use a clean spatula to transfer the desired amount of **N4-Acetylsulfanilamide** to a tared weigh boat or appropriate container.

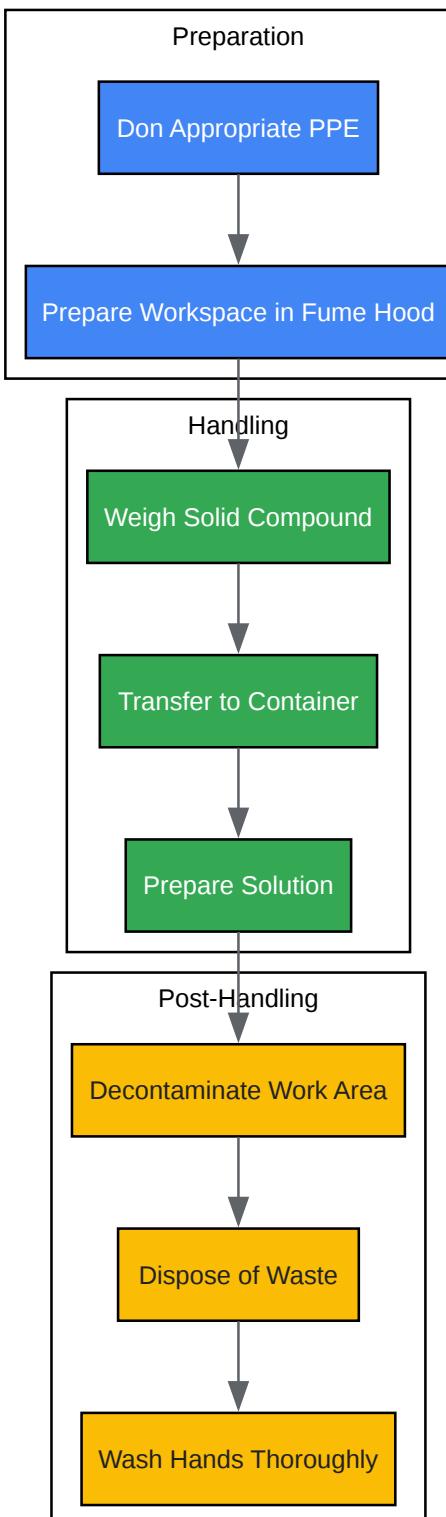
- Avoid creating dust.[\[3\]](#) If dust is generated, ensure the fume hood is functioning correctly to capture it.
- Once the desired amount is weighed, securely close the primary container.
- Clean any residual powder from the spatula and weighing area using a damp cloth or paper towel, and dispose of it as hazardous waste.

## 2. Solution Preparation:

- Solvent Selection: **N4-Acetylsulfanilamide** is soluble in organic solvents like DMSO and dimethylformamide.[\[9\]](#) For aqueous solutions, first dissolve the compound in a minimal amount of DMSO before diluting with the aqueous buffer of choice.[\[9\]](#)
- Procedure:
  - In a chemical fume hood, add the weighed **N4-Acetylsulfanilamide** to an appropriate flask or beaker.
  - Slowly add the chosen solvent to the solid to avoid splashing.[\[4\]](#)
  - If necessary, gently swirl or stir the mixture to facilitate dissolution.
  - Ensure the container is appropriately labeled with the chemical name, concentration, date, and hazard information.[\[4\]](#)[\[10\]](#)
  - Aqueous solutions are not recommended for storage for more than one day.[\[9\]](#)

## Safe Handling and Storage Workflow

## Workflow for Safe Handling of N4-Acetylulfanilamide

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Caption: General laboratory workflow for handling **N4-Acetylulfanilamide**.

## First Aid Measures

In case of exposure, follow these first-aid procedures. Medical observation for at least 48 hours after an accident is recommended as symptoms of poisoning may be delayed.[\[1\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention if symptoms persist. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Skin Contact	Immediately remove all soiled and contaminated clothing. <a href="#">[1]</a> Wash the affected area with plenty of soap and water for at least 15 minutes. <a href="#">[1]</a> <a href="#">[3]</a> Get medical attention if irritation develops or persists. <a href="#">[5]</a>
Eye Contact	Immediately flush eyes with plenty of running water for several minutes, holding the eyelids open. <a href="#">[1]</a> If symptoms persist, consult a doctor. <a href="#">[1]</a>
Ingestion	If swallowed, do not induce vomiting. <a href="#">[5]</a> If the person is conscious and alert, give two glasses of water. <a href="#">[5]</a> Immediately call a doctor. <a href="#">[1]</a>

## Disposal Plan

Proper disposal of **N4-Acetylsulfanilamide** and its containers is crucial to prevent environmental contamination.

- Solid Waste: Collect all solid waste contaminated with **N4-Acetylsulfanilamide**, including used gloves, weighing paper, and disposable labware, in a designated, labeled, and sealed hazardous waste container.[\[4\]](#)
- Liquid Waste: Collect unused solutions and solvent rinses in a separate, labeled hazardous waste container.[\[4\]](#)

- General Guidance: Disposal must be made according to official regulations.[\[1\]](#) Do not allow the product or large quantities of it to enter sewers, surface water, or ground water.[\[1\]](#) Contact a licensed professional waste disposal service to dispose of this material.

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